

Proper Disposal Procedures for MS-310

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS31

Cat. No.: B1193136

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Disclaimer: The following information pertains to the product identified as MS-310. The term "**MS31**" is not a standardized chemical identifier. Users must verify the identity of their substance and consult their institution's Environmental Health and Safety (EHS) department for specific disposal guidance. All procedures must be conducted in accordance with local, state, and federal regulations.

This document provides essential safety and logistical information for the proper handling and disposal of MS-310, a liquid product containing sulfonic acids. The intended audience includes researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes the key quantitative data for MS-310, based on its Safety Data Sheet (SDS).

Property	Value
Physical State	Liquid
Appearance	Clear, Light yellow to Amber
Odor	Mild
Flash Point	> 200 °F (> 93.3 °C) closed cup
Hazardous Ingredient	Sulfonic acids, C14-16-alkane hydroxy and C14-16- alkene, sodium salts
CAS No.	68439-57-6
Weight % of Ingredient	5 - 10%

Experimental Protocol: Laboratory-Scale Disposal of MS-310

This protocol outlines a safe procedure for the disposal of small quantities of MS-310 typically found in a laboratory setting.

Materials:

- Personal Protective Equipment (PPE): Safety glasses, chemical-resistant gloves (e.g., nitrile), lab coat.
- Chemical fume hood.
- Non-combustible absorbent material (e.g., sand, vermiculite, or commercial absorbent pads).
- Sealable, chemical-resistant waste container (e.g., a high-density polyethylene (HDPE) bottle or drum).
- Hazardous waste labels.

Procedure:

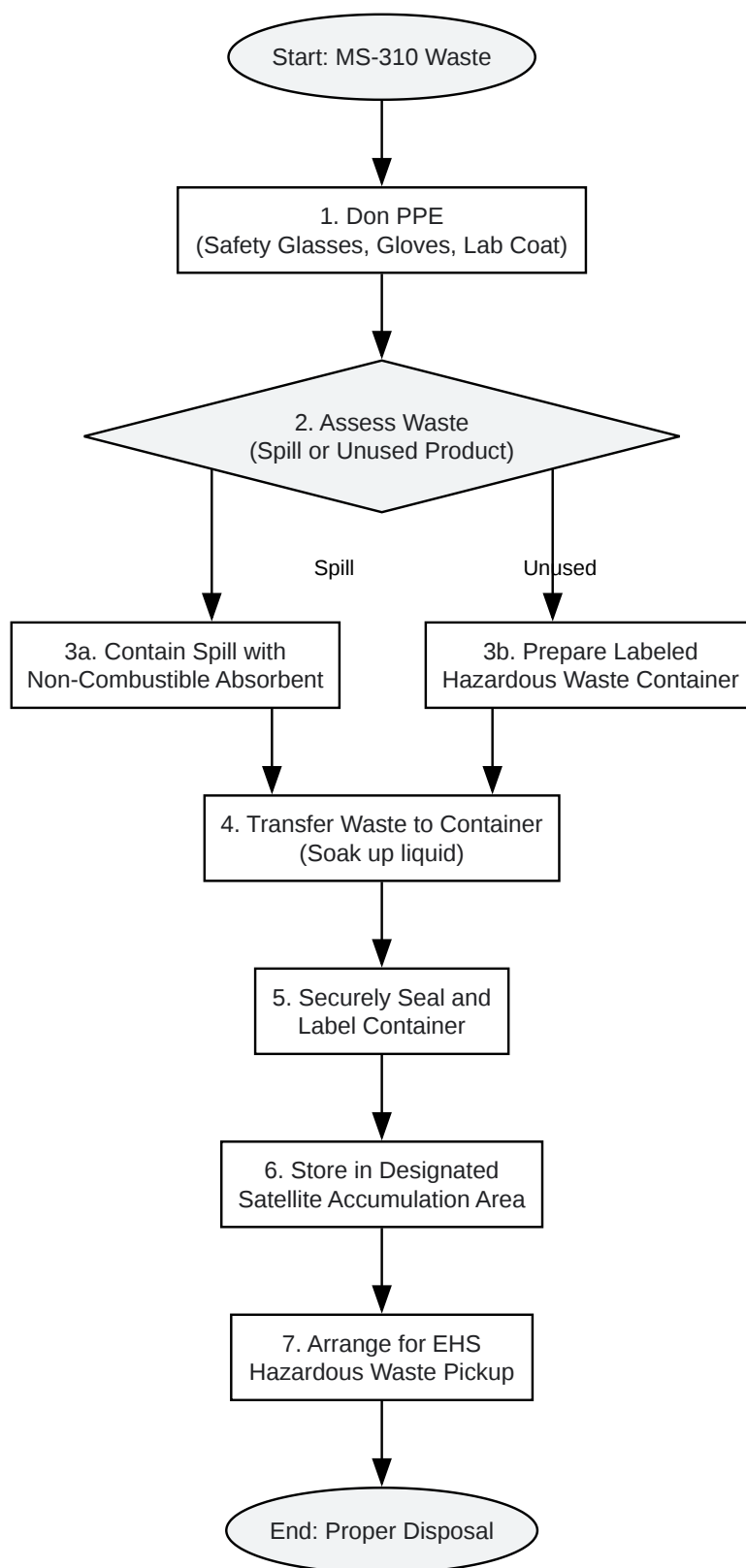
- Preparation and PPE:

- Ensure all work is performed in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Don appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Waste Containment:
 - If dealing with a spill, contain the liquid using a non-combustible absorbent material.^[1]
 - For unused or waste MS-310, prepare a designated, properly labeled, and sealable chemical-resistant waste container.
- Absorption of Liquid Waste:
 - Slowly pour the liquid MS-310 onto a bed of non-combustible absorbent material within the designated waste container.
 - Alternatively, place absorbent pads into the liquid to soak it up.
 - Do not overfill the container; leave sufficient headspace.
- Container Sealing and Labeling:
 - Securely seal the waste container.
 - Affix a hazardous waste label to the container. The label should include:
 - The words "Hazardous Waste."
 - The full chemical name of the contents (e.g., "Waste MS-310 (contains Sulfonic acids, C14-16-alkane hydroxy and C14-16- alkene, sodium salts)").
 - The date of accumulation.
 - The associated hazards (e.g., "Skin Irritant," "Eye Irritant").
- Storage and Disposal:
 - Store the sealed and labeled waste container in a designated satellite accumulation area.

- Arrange for pickup and disposal by your institution's certified hazardous waste management service.
- Do not dispose of MS-310 down the drain or in regular trash.[\[2\]](#)
- Decontamination:
 - Wipe down any contaminated surfaces with soap and water.
 - Dispose of any contaminated cleaning materials (e.g., paper towels) in the hazardous waste container.
- Personal Hygiene:
 - Wash hands thoroughly with soap and water after handling the material.[\[1\]](#)

MS-310 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of MS-310.



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Caption: Logical workflow for the safe disposal of MS-310.

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References

- 1. files.dep.state.pa.us [files.dep.state.pa.us]
- 2. cdnmedia.mapei.com [cdnmedia.mapei.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for MS-310]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193136#ms31-proper-disposal-procedures]

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